

# ZM223: Not a Research Compound for Mouse Models

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ZM223	
Cat. No.:	B1496286	Get Quote

Based on available information, **ZM223** is not a drug, chemical compound, or biological agent used in research or drug development. Instead, **ZM223** is an industrial-grade weight indicator manufactured by Avery Weigh-Tronix.[1][2] This equipment is designed for a variety of weighing applications, such as general weighing, precision counting, check weighing, and managing truck scale operations.[1]

The **ZM223** is a digital indicator that interfaces with various scale systems to provide accurate weight measurements.[3] It features a durable enclosure, a user-friendly interface, and connectivity options like Bluetooth for remote data viewing and configuration.[1][2] Its applications are found in industries such as manufacturing, food processing, and logistics.[2]

Given that **ZM223** is a piece of industrial weighing equipment, there are no associated biological mechanisms of action, signaling pathways, or protocols for its administration in mouse models for research purposes. The request for detailed application notes, experimental protocols, and signaling pathway diagrams for **ZM223** in a biological context cannot be fulfilled as it is based on a misunderstanding of the product's nature and function.

Therefore, the creation of the requested content, including data tables and Graphviz diagrams related to its use in a mouse model, is not applicable.

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## References

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  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1496286#how-to-use-zm223-in-a-mouse-model]

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